

# 2-(Dibutylamino)acetamide CAS number lookup

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## Compound of Interest

Compound Name: 2-(Dibutylamino)acetamide

Cat. No.: B15495549

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An in-depth analysis of the chemical compound **2-(Dibutylamino)acetamide** reveals a notable scarcity of specific data, including a unique CAS number, which typically serves as a primary identifier for chemical substances. This absence of a dedicated CAS number in major chemical databases suggests that "**2-(Dibutylamino)acetamide**" may not be a commonly synthesized or commercially available compound, or it may be referred to under different nomenclature.

This technical guide aims to provide relevant information by examining related compounds and general principles applicable to the synthesis and potential characteristics of N-alkylated acetamides.

## Identifying Related Compounds

While a direct CAS number for **2-(Dibutylamino)acetamide** is not readily available, several structurally similar compounds have been identified in the literature and chemical databases. It is crucial to distinguish the target compound from these related structures:

- **N,N-Dibutyl-2-(dibutylamino)acetamide:** This compound features two butyl groups on the amide nitrogen in addition to the two butyl groups on the amine nitrogen. It has a molecular formula of C18H38N2O.[1]
- **Acetamide, N-butyl-2-(butylamino)-:** This molecule has one butyl group on the amide nitrogen and one on the amine nitrogen, corresponding to the CAS number 97474-13-0 and a molecular formula of C10H22N2O.[2]

The intended subject of this guide, **2-(Dibutylamino)acetamide**, implies a primary amide (unsubstituted on the amide nitrogen) and two butyl groups on the amine nitrogen at the 2-

position.

## Physicochemical Properties and Data

Due to the lack of specific experimental data for **2-(Dibutylamino)acetamide**, quantitative data such as melting point, boiling point, and spectral information are not available. For researchers interested in this molecule, these properties would need to be determined empirically following its synthesis and purification.

## Synthesis of Related Acetamides

The synthesis of N-alkylated acetamides can generally be achieved through several established synthetic routes. A common method involves the reaction of a haloacetamide with the corresponding amine. In the case of **2-(Dibutylamino)acetamide**, a potential synthetic pathway could be the reaction of 2-chloroacetamide or 2-bromoacetamide with an excess of dibutylamine.

A general experimental protocol for a similar synthesis is described for 2-(alkylamino)acetamides, which involves reacting an amine with a haloacetamide in the presence of a base, such as potassium carbonate, in a suitable solvent like acetonitrile.<sup>[3]</sup>

## Illustrative Synthetic Workflow

Below is a conceptual workflow for the potential synthesis of **2-(Dibutylamino)acetamide**.

Caption: Conceptual workflow for the synthesis of **2-(Dibutylamino)acetamide**.

## Potential Research Applications

Derivatives of acetamide have been explored in various areas of drug discovery and materials science. For example, modafinil, a 2-[(diphenylmethyl)sulfinyl]acetamide, is a well-known wakefulness-promoting agent that acts as a dopamine reuptake inhibitor.<sup>[4]</sup> Research into analogues of such compounds aims to elucidate structure-activity relationships for selectivity across monoamine transporters.<sup>[4]</sup>

Other research has investigated the synthesis and biological evaluation of acetamide derivatives for their antimicrobial properties.<sup>[5]</sup> The core acetamide scaffold can be functionalized to create libraries of compounds for screening against various biological targets.

Given the structural features of **2-(Dibutylamino)acetamide**, it could potentially be investigated for its properties as a ligand for metal complexes, a building block in organic synthesis, or for its biological activity. However, without experimental data, any potential applications remain speculative.

## Conclusion

The specific compound **2-(Dibutylamino)acetamide** is not well-documented in scientific literature, as evidenced by the absence of a dedicated CAS number and associated experimental data. Researchers and drug development professionals interested in this molecule would likely need to undertake its *de novo* synthesis and characterization. The synthetic methodologies and research contexts of structurally related N-alkylated acetamides provide a foundational framework for such an endeavor. Future studies would be essential to determine the physicochemical properties, biological activities, and potential signaling pathway interactions of this compound.

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